

2-Aminobenzenesulfonic acid CAS number

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Compound of Interest

Compound Name: 2-Aminobenzenesulfonic acid

Cat. No.: B1677500

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An in-depth technical guide to **2-Aminobenzenesulfonic Acid** (Orthanilic Acid), tailored for researchers, scientists, and professionals in drug development.

Introduction

2-Aminobenzenesulfonic acid, also known as orthanilic acid, is an aromatic sulfonic acid with the chemical formula $C_6H_7NO_3S$.^{[1][2]} It is characterized by the presence of an amino group ($-NH_2$) and a sulfonic acid group ($-SO_3H$) attached to a benzene ring at ortho positions.^[1] This compound serves as a versatile building block in organic synthesis, with significant applications in the manufacturing of azo dyes and various pharmaceuticals.^{[1][3]} In biological contexts, it plays a role in benzoate degradation and microbial metabolism.^[4] Its ability to be converted into Schiff bases for the preparation of metal complexes further broadens its utility in chemical research.^[5]

Physicochemical Properties

2-Aminobenzenesulfonic acid is typically a white to light brown crystalline powder.^{[3][6][7]} The presence of the polar sulfonic acid group renders it soluble in water.^{[1][8]}

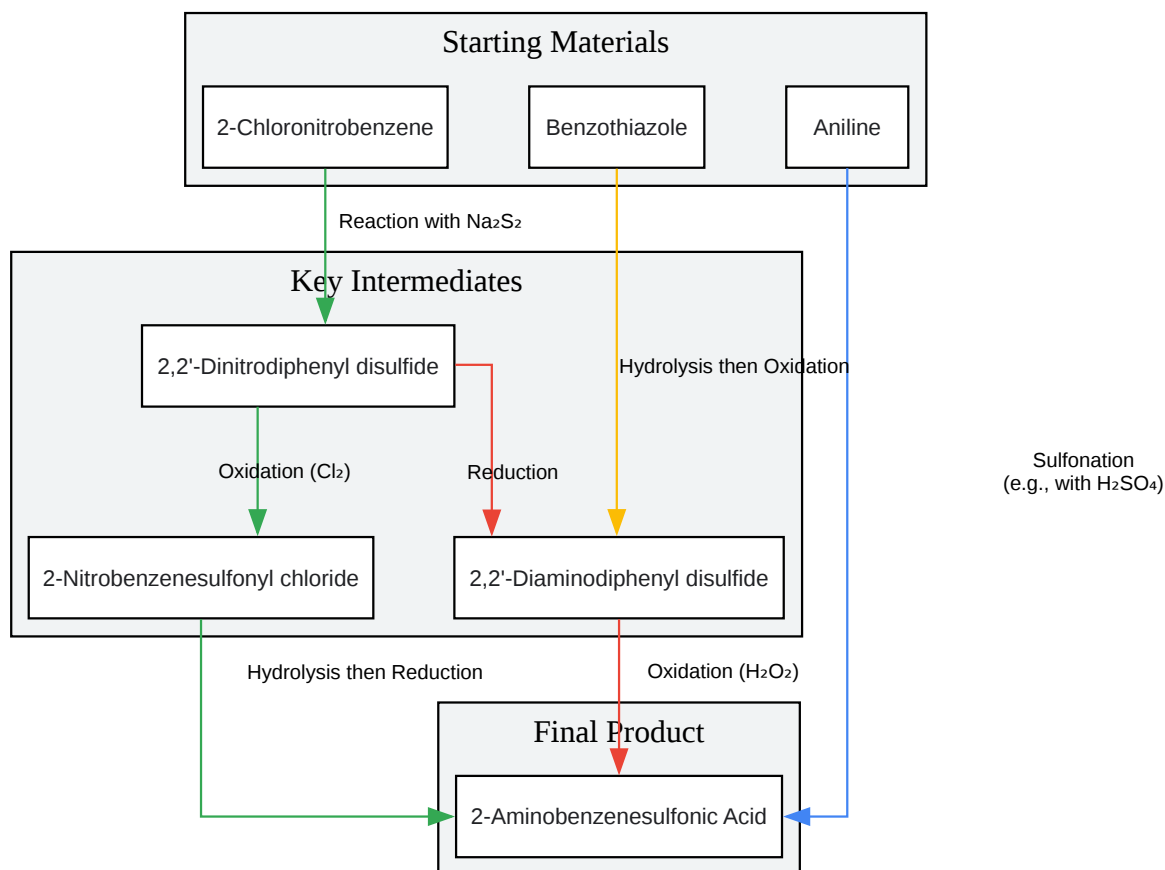
Property	Value	Reference
CAS Number	88-21-1	[1] [2] [6]
Molecular Formula	C ₆ H ₇ NO ₃ S	[1] [2]
Molecular Weight	173.19 g/mol	[2] [3]
Appearance	White to light brown crystalline powder	[3] [7]
Melting Point	325 °C (decomposes)	[4]
Solubility	Soluble in water	[1] [8]
pKa	2.46	[4]
InChI Key	ZMCHBSMFKQYNKA-UHFFFAOYSA-N	[1] [2]
SMILES	<chem>C1=CC=C(C(=C1)N)S(=O)(=O)O</chem>	[1] [3]

Synthesis and Reactions

Several synthetic routes for **2-aminobenzenesulfonic acid** have been established. A common laboratory and industrial method involves the sulfonation of aniline. Alternative methods include processes starting from 2-nitrothiophenol or 2-chloronitrobenzene.[\[7\]](#)[\[9\]](#)

Logical Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis of **2-aminobenzenesulfonic acid**, highlighting key starting materials and transformations.



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General Synthesis Routes for **2-Aminobenzenesulfonic Acid**.

Experimental Protocols

Synthesis of an Azo Dye

A primary application of **2-aminobenzenesulfonic acid** is in the synthesis of azo dyes. This process involves two main stages: diazotization of the amine and subsequent coupling with an aromatic compound.

Materials:

- **2-Aminobenzenesulfonic acid** (aniline-2-sulfonic acid)

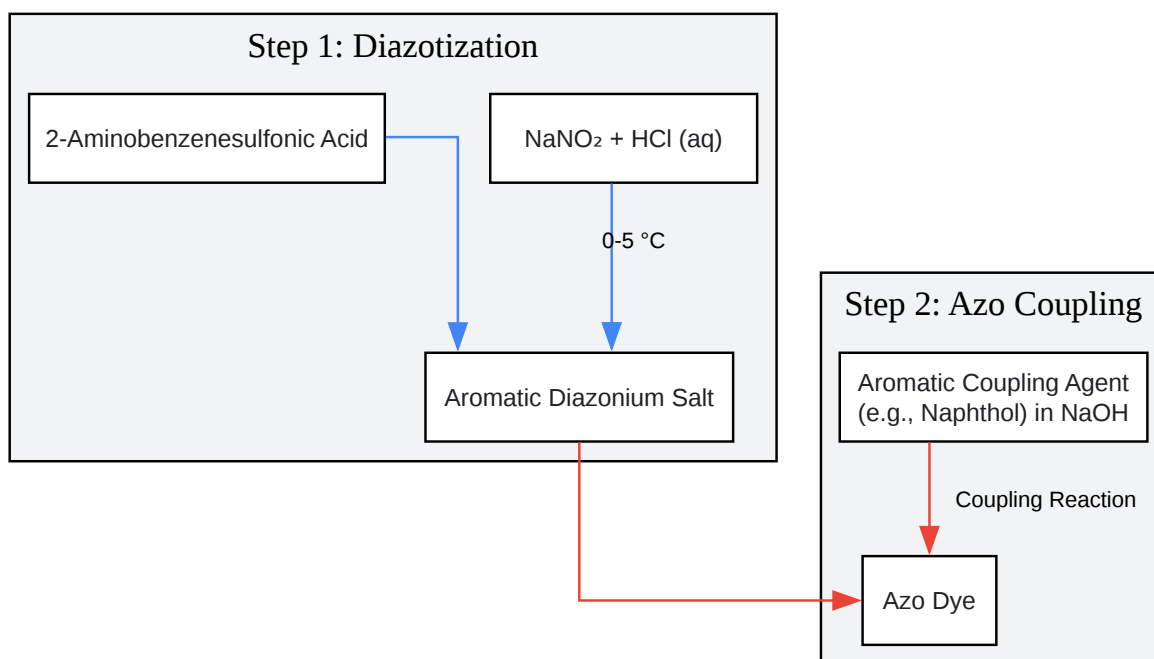
- Sodium carbonate (Na_2CO_3)
- Sodium nitrite (NaNO_2)
- Concentrated Hydrochloric acid (HCl)
- Aromatic coupling agent (e.g., salicylic acid, 1- or 2-naphthol)[10]
- Sodium hydroxide (NaOH)
- Sodium chloride (NaCl)
- Ice

Protocol:

- Preparation of the Amine Salt Solution: In a test tube, dissolve 0.49 g (2.8 mmol) of **2-aminobenzenesulfonic acid** and 0.13 g of sodium carbonate in 5 mL of water. Warm the mixture in a hot water bath until a clear solution is obtained.
- Preparation of the Nitrite Solution: In a separate test tube, prepare a solution of 0.2 g of sodium nitrite in 1 mL of water.
- Diazotization:
 - In a beaker, place approximately 0.5 mL of concentrated HCl and add ice to cool the mixture in an ice-water bath.
 - Remove the amine salt solution from the hot water bath and add the sodium nitrite solution to it all at once.
 - Add the resulting mixture dropwise to the cold HCl solution in the beaker while keeping it in the ice-water bath to form the diazonium salt.[10]
- Preparation of the Coupling Solution: In a separate beaker, dissolve the chosen aromatic coupling agent (e.g., 5.2×10^{-3} mole) in a 2.5 M aqueous solution of sodium hydroxide and cool it in an ice-water bath.[10]

- Azo Coupling: Add the cold diazonium salt suspension portionwise to the cold coupling solution with stirring. A color change should be observed.[\[10\]](#)
- Isolation and Purification:
 - Allow the reaction to proceed for 10 minutes with occasional stirring.[\[10\]](#)
 - Heat the mixture on a hot plate until the solid dissolves.[\[10\]](#)
 - Add solid NaCl to saturate the solution and promote precipitation of the dye.[\[10\]](#)
 - Cool the beaker first to room temperature, and then in an ice-water bath.[\[10\]](#)
 - Collect the precipitated azo dye by vacuum filtration and wash it with a saturated NaCl solution.[\[10\]](#)
 - Allow the product to air dry.

Workflow for Azo Dye Synthesis



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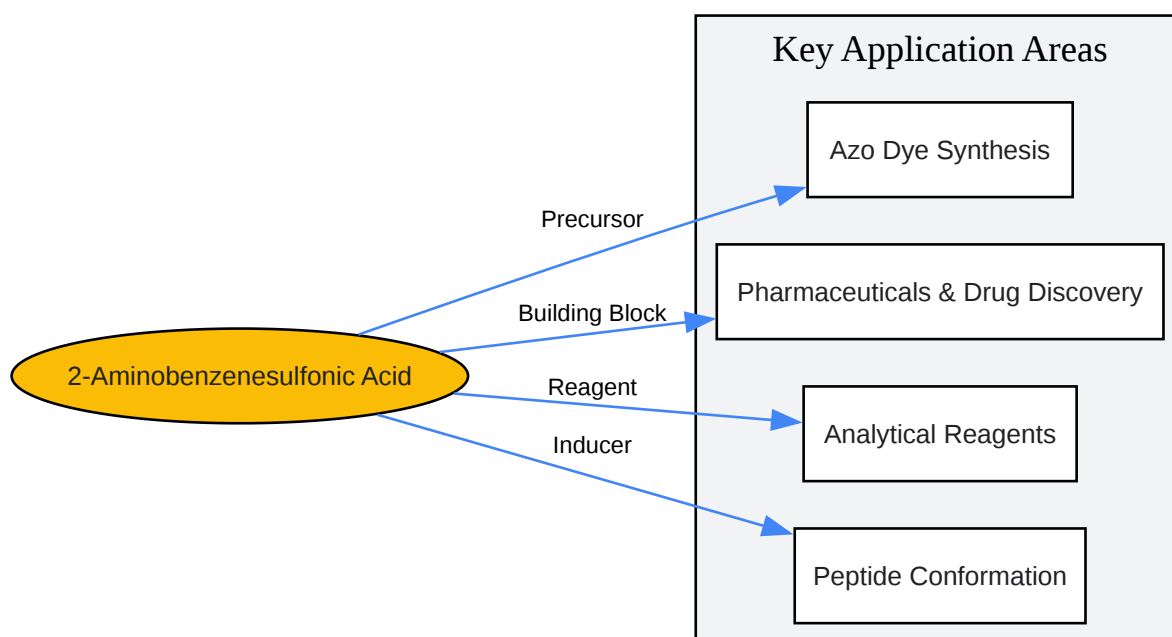
Two-step reaction workflow for azo dye synthesis.

Applications in Research and Drug Development

2-Aminobenzenesulfonic acid and its derivatives are of significant interest to the scientific community.

- Organic Synthesis: It is a fundamental precursor for azo dyes and other fine chemicals.[1][3]
- Analytical Chemistry: It is employed as a reagent for the determination of nitrite and nitrate ions.[1]
- Peptide Chemistry: Orthanilic acid has been shown to promote the formation of reverse turns in peptides, inducing a folded conformation.[4]
- Drug Discovery: Derivatives of aminobenzenesulfonic acid are explored for various pharmaceutical applications.[11] For example, 2-aminobenzothiazole, a related scaffold, is recognized for its diverse biological activities and potential as a privileged structure in drug discovery, with applications in developing agents that can target multiple pathways in complex diseases.[12]

Core Applications Overview



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Key application areas of **2-Aminobenzenesulfonic Acid**.

Safety and Handling

2-Aminobenzenesulfonic acid is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[3][13]}

Hazard Statement	Code
Causes severe skin burns and eye damage	H314

Handling Precautions:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.^[13]
- Ventilation: Use only with adequate ventilation to avoid breathing dust or fumes.^[13]
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Keep the container tightly closed when not in use.^[13]

First Aid Measures:

- Skin Contact: Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing.^[13]
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes.^[13]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.^[13]
- Inhalation: Move the person to fresh air.^[13] In all cases of exposure, seek immediate medical attention.^[13]

Storage: Store in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances and sources of ignition.^{[13][14]}

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